

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Benzoxazamine, n-butyl-

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Compound of Interest

Compound Name: 2-Benzoxazamine, n-butyl-

Cat. No.: B15395084

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For Researchers, Scientists, and Drug Development Professionals: This document provides essential safety and logistical information for the handling and disposal of **2-Benzoxazamine, n-butyl-** (CAS 885949-91-7), also known as 2-Butyl-1,3-benzoxazol-5-amine. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Immediate Safety and Hazard Information

GHS Hazard Classification: This compound is classified as an irritant.^[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.^[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[1]
- P301+P312: IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell.^[1]

Essential Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. However, the following table summarizes the recommended PPE for handling **2-Benzoxazoline, n-butyl-**.

Protection Type	Recommended Equipment	Specification/Notes
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for larger quantities or when there is a splash hazard.	ANSI Z87.1 compliant.
Skin Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended). A lab coat or chemical-resistant apron should be worn.	Ensure gloves are compatible with aromatic amines. Change gloves frequently and immediately if contaminated.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with an organic vapor cartridge is recommended.	Follow OSHA's respirator regulations (29 CFR 1910.134).
Footwear	Closed-toe shoes.	---

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure a calibrated and functioning chemical fume hood is available.
- Verify that an eyewash station and safety shower are readily accessible.

- Prepare all necessary equipment and reagents before handling the compound.
- Have a chemical spill kit readily available.

2. Handling the Compound:

- Don the appropriate PPE as outlined in the table above.
- Perform all manipulations of the solid compound or its solutions within a chemical fume hood to minimize inhalation exposure.
- Avoid direct contact with skin and eyes.
- Use compatible labware (e.g., glass, stainless steel).
- Keep containers tightly closed when not in use to prevent contamination and exposure.

3. Post-Handling and Cleanup:

- Decontaminate all work surfaces after use.
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.
- Remove and properly store or dispose of PPE.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the spill.
- Neutralize: For aromatic amines, sodium bisulfite can be applied.

- **Collect:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area with a suitable solvent, followed by soap and water.
- **Report:** Report the spill to the appropriate safety personnel.

First Aid:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash affected skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Plan

All waste containing **2-Benzoxazoline, n-butyl-** must be treated as hazardous waste.

- **Solid Waste:** Collect solid waste, including contaminated PPE and spill cleanup materials, in a clearly labeled, sealed container.
- **Liquid Waste:** As this compound is an aromatic amine, it should be considered a non-halogenated organic waste. Collect liquid waste in a compatible, labeled hazardous waste container. Do not mix with incompatible waste streams.
- **Disposal:** All waste must be disposed of through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Workflow Diagram



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Caption: Safe handling workflow for **2-Benzoxazoline, n-butyl-**.

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References

- 1. 2-BUTYL-1,3-BENZOXAZOL-5-AMINE | 885949-91-7 [amp.chemicalbook.com]
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